

Personal protective equipment for handling 4-hydroxy-1-phenylquinolin-2(1H)-one

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Compound of Interest

Compound Name: 4-hydroxy-1-phenylquinolin-2(1H)-one

Cat. No.: B576948

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Essential Safety and Handling Guide for 4-hydroxy-1-phenylquinolin-2(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-hydroxy-1-phenylquinolin-2(1H)-one**. Adherence to these procedures is critical for ensuring personnel safety and proper management of this chemical compound.

Immediate Safety and Hazard Information

4-hydroxy-1-phenylquinolin-2(1H)-one is a heterocyclic organic compound with potential biological activity.^[1] Based on available safety data, this compound is considered hazardous. It is harmful if swallowed, causes skin irritation, and can result in serious eye damage. It may also cause respiratory irritation. Therefore, it must be handled with appropriate precautions in a laboratory setting.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **4-hydroxy-1-phenylquinolin-2(1H)-one** and a structurally related compound.

Property	Value	Source
Chemical Name	4-hydroxy-1-phenylquinolin-2(1H)-one	N/A
CAS Number	14994-75-3	[2][3]
Molecular Formula	C ₁₅ H ₁₁ NO ₂	[3]
Molecular Weight	237.25 g/mol	[4]
Appearance	Solid	
Melting Point	222–226 °C	[5]
Solubility	Information not readily available	N/A
Oral LD ₅₀ (Rat)	Data not available for this specific compound. A structurally related compound, 4-Phenyl-3,4-dihydrobenzo[h]quinolin-2(1H)-one (SF3), has a reported oral LD ₅₀ of >2000 mg/kg in rats.[6] This should be used as a cautious reference only.	N/A

Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **4-hydroxy-1-phenylquinolin-2(1H)-one**. The following operational procedures and PPE are mandatory.

Engineering Controls

- **Ventilation:** All handling of this compound, especially when in powdered form, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

- Eyewash and Safety Shower: A readily accessible and operational emergency eyewash station and safety shower are essential in the immediate work area.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles with side shields or a full-face shield are required to protect against splashes and airborne particles.
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected for any signs of degradation or puncture before use and changed frequently.
 - Lab Coat: A full-length laboratory coat must be worn to protect street clothing and skin from contamination.
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator is necessary.

Experimental Protocol: Decontamination of Laboratory Surfaces

Following any work with **4-hydroxy-1-phenylquinolin-2(1H)-one**, all potentially contaminated surfaces must be thoroughly decontaminated.

- Preparation: Ensure all required cleaning materials are available, including absorbent pads, an appropriate laboratory detergent, and 70% ethanol or another suitable disinfectant.
- Initial Cleaning: Carefully wipe down all work surfaces (benchtops, fume hood sash, etc.) with absorbent pads soaked in a laboratory detergent solution to remove any visible residue.
- Disinfection/Secondary Cleaning: After the initial cleaning, wipe all surfaces with a 70% ethanol solution.^[7]
- Waste Disposal: All cleaning materials used for decontamination must be disposed of as hazardous waste.

Disposal Plan

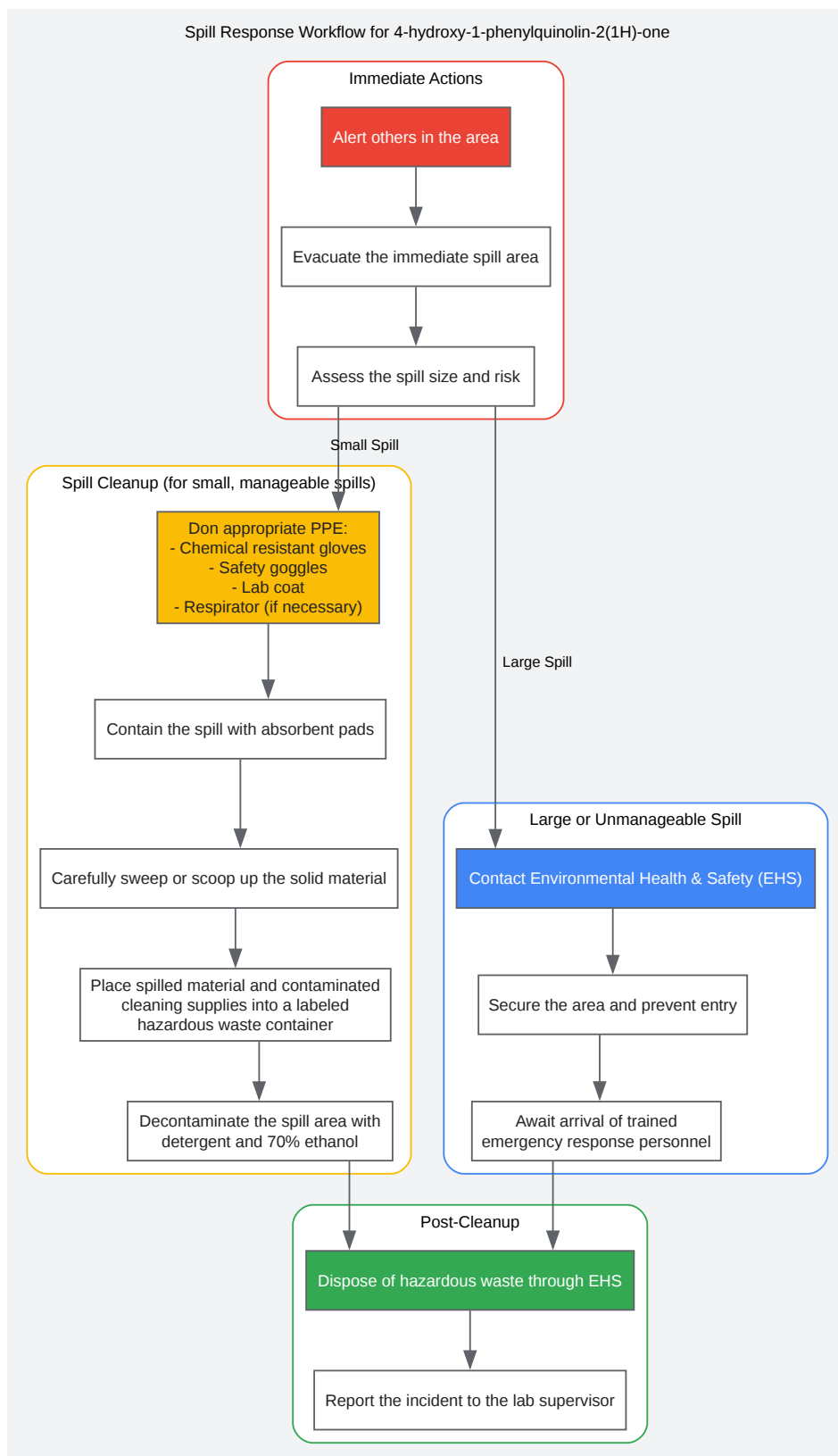
The disposal of **4-hydroxy-1-phenylquinolin-2(1H)-one** and any contaminated materials must be handled as hazardous chemical waste in accordance with all local, state, and federal regulations. Under no circumstances should this compound or its waste be disposed of down the drain or in regular trash.[8]

Step-by-Step Disposal Procedure

- Waste Segregation:
 - Solid Waste: Collect all solid waste, including unused compound, contaminated PPE (gloves, etc.), and cleaning materials, in a dedicated, clearly labeled, and leak-proof hazardous waste container.[9][10]
 - Liquid Waste: If the compound is dissolved in a solvent, collect the liquid waste in a separate, compatible, and clearly labeled hazardous waste container.
- Container Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**4-hydroxy-1-phenylquinolin-2(1H)-one**," and any other components in the waste stream.
- Storage: Store the sealed hazardous waste container in a designated and secure satellite accumulation area within the laboratory, away from incompatible materials.
- Pickup and Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company for final disposal, which is typically incineration.[11]

Emergency Spill Response Workflow

In the event of a spill of **4-hydroxy-1-phenylquinolin-2(1H)-one**, the following workflow must be initiated immediately.



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Caption: Workflow for responding to a spill of **4-hydroxy-1-phenylquinolin-2(1H)-one**.

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